

Comprehensive Analytical Characterization of Fmoc-L-Homoserine Lactone

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Compound of Interest

Compound Name: *Fmoc-Homoserine lactone*

CAS No.: 116857-07-9

Cat. No.: B570461

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Introduction: The Critical Role of Characterization

N- α -(9-Fluorenylmethoxycarbonyl)-L-homoserine lactone (Fmoc-L-Homoserine lactone) is a valuable synthetic building block. As a protected amino acid derivative, its primary application lies in solid-phase peptide synthesis (SPPS), where it can be used to introduce a homoserine lactone moiety into peptide sequences.[1][2] This is of significant interest in the study of quorum sensing, as N-acyl homoserine lactones are key signaling molecules in many Gram-negative bacteria.[3] The integrity of synthetic peptides and probes designed for these studies is directly dependent on the purity and structural correctness of the starting materials.

This guide provides a comprehensive suite of analytical techniques and detailed protocols for the rigorous characterization of Fmoc-L-Homoserine lactone. The methodologies are designed to confirm identity, assess purity (both chemical and stereochemical), and quantify the material, ensuring its suitability for demanding applications in research and drug development. We will move beyond simple procedural lists to explain the rationale behind methodological choices, empowering the researcher to adapt and troubleshoot effectively.

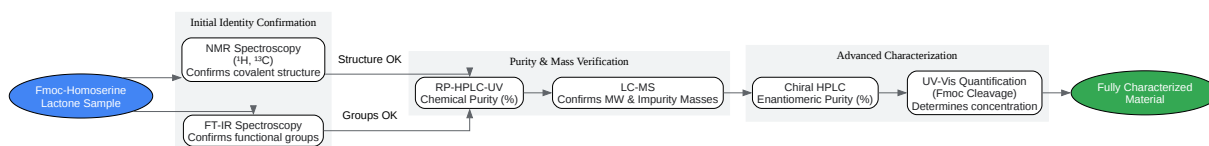
Physicochemical Properties of Fmoc-L-Homoserine Lactone

A foundational step in any analytical workflow is understanding the basic properties of the analyte. These values are critical for calculating concentrations, interpreting mass spectrometry data, and setting up experiments.

Property	Value	Source
Chemical Formula	C ₂₀ H ₁₉ NO ₅	[4]
Molecular Weight	353.37 g/mol	[4]
Monoisotopic Mass	353.1263 Da	Calculated
Appearance	White to off-white solid/powder	[1]
Core Structures	Fluorenyl (Fmoc), Carbamate, γ -Butyrolactone	[5]

Integrated Analytical Workflow for Complete Characterization

No single technique can provide a complete picture of a compound's identity and purity. We advocate for an orthogonal approach, where multiple techniques with different separation and detection principles are used to build a comprehensive and trustworthy profile of the material.



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Figure 1: Recommended workflow for the comprehensive characterization of Fmoc-L-Homoserine lactone.

High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity

Reversed-phase HPLC (RP-HPLC) is the cornerstone of purity assessment for Fmoc-protected amino acids. The technique separates the analyte from non-polar and closely related impurities based on differential partitioning between a non-polar stationary phase (e.g., C18) and a polar mobile phase.

Principle of Separation

The large, hydrophobic fluorenyl group of the Fmoc moiety provides a strong handle for retention on a C18 column. By gradually increasing the organic solvent content (e.g., acetonitrile) of the mobile phase in a gradient elution, compounds are eluted in order of increasing hydrophobicity. This allows for the separation of Fmoc-L-Homoserine lactone from potential impurities such as free homoserine lactone, Fmoc-OH, or byproducts from synthesis. [6] UV detection, typically at 265 nm or 301 nm, is highly sensitive for the Fmoc chromophore.

Protocol: Purity Analysis by RP-HPLC

Objective: To determine the chemical purity of Fmoc-L-Homoserine lactone by calculating the area-under-the-curve percentage of the main peak.

1. Sample Preparation:

- Accurately weigh ~1 mg of Fmoc-L-Homoserine lactone.
- Dissolve in 1.0 mL of a 1:1 (v/v) mixture of Acetonitrile:Water to create a 1 mg/mL stock solution.
- Filter the solution through a 0.22 µm syringe filter into an HPLC vial.

2. Instrumentation and Conditions:

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 3.5 µm	Standard for resolving Fmoc-amino acids and related impurities.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent to improve peak shape.
Mobile Phase B	0.1% Trifluoroacetic Acid (TFA) in Acetonitrile	Acetonitrile is the strong organic eluent.
Gradient	30% to 90% B over 20 min	A broad gradient ensures elution of both polar and non-polar impurities.
Flow Rate	1.0 mL/min	Standard analytical flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains consistent retention times and improves peak symmetry.
Injection Vol.	10 µL	Balances signal strength with the risk of column overloading.
UV Detection	265 nm	Strong absorbance wavelength for the Fmoc group.

3. Data Analysis and Interpretation:

- Integrate all peaks in the chromatogram.
- The main peak corresponding to Fmoc-L-Homoserine lactone should be sharp and symmetrical.
- Calculate purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

- **Trustworthiness Check:** A purity level of $\geq 99\%$ is typically required for SPPS applications. Pay close attention to small peaks eluting near the main peak, as these may represent challenging impurities like dipeptides or β -alanine adducts.^[7]

Protocol: Chiral Purity Analysis

Objective: To confirm the enantiomeric purity and ensure the material is the L-enantiomer.

Expertise & Experience: While the synthesis is expected to be stereoretentive, some racemization can occur. Using a chiral stationary phase (CSP) is essential to separate the L- and D-enantiomers. Polysaccharide-based CSPs are highly effective for Fmoc-amino acids.^[6]
^[8]

1. **Sample Preparation:** Same as for RP-HPLC.

2. **Instrumentation and Conditions:**

Parameter	Recommended Setting
Column	Chiral Cellulose or Amylose-based, e.g., Lux Cellulose-2
Mobile Phase	Isocratic mixture, e.g., 60:40 (v/v) Acetonitrile / 0.1% TFA in Water
Flow Rate	1.0 mL/min
UV Detection	265 nm

3. **Data Analysis:**

- Inject an analytical standard of the L-form to determine its retention time.
- Analyze the sample. The presence of a peak at the retention time of the D-enantiomer indicates racemization.
- Enantiomeric excess (e.e.) should be $>99.8\%$ for high-quality peptide synthesis.

Mass Spectrometry (MS): Unambiguous Molecular Weight Confirmation

Mass spectrometry is an indispensable tool for confirming the molecular identity of a compound by measuring its mass-to-charge ratio (m/z). When coupled with HPLC (LC-MS), it provides mass information for the main peak as well as any impurities separated chromatographically.

Principle of Detection

Electrospray Ionization (ESI) is the preferred ionization technique for this molecule. In positive ion mode, the molecule readily forms protonated adducts $[M+H]^+$, sodium adducts $[M+Na]^+$, or potassium adducts $[M+K]^+$. High-resolution mass spectrometry (HRMS), using instruments like Orbitrap or TOF analyzers, can measure the mass with enough accuracy (typically <5 ppm) to confirm the elemental composition.

Protocol: LC-MS Analysis

Objective: To confirm the molecular weight of the main chromatographic peak and tentatively identify impurities.

1. Sample and Chromatography:

- Use the same sample and RP-HPLC conditions as described in Section 3.2.
- Causality: It is crucial to use a volatile mobile phase modifier. Formic acid (0.1%) is an excellent alternative to TFA, as TFA can cause ion suppression in the MS source.

2. Mass Spectrometry Conditions:

Parameter	Recommended Setting	Rationale
Ionization Mode	ESI, Positive	The molecule contains basic nitrogen atoms that are readily protonated.
Scan Range	100 - 1000 m/z	This range comfortably covers the expected adducts of the parent molecule.
Capillary Voltage	3.5 - 4.5 kV	Optimized to achieve stable spray and efficient ionization.
Source Temp.	~120 °C	Prevents thermal degradation while aiding desolvation.

3. Data Analysis and Interpretation:

- Extract the mass spectrum for the main HPLC peak.
- Look for the following theoretical m/z values:
 - $[M+H]^+$: 354.1338
 - $[M+Na]^+$: 376.1157
 - $[M+K]^+$: 392.0897
- The experimentally measured mass should be within 5 ppm of the theoretical mass for HRMS data.
- Expert Insight: A common fragment ion observed for homoserine lactones corresponds to the lactone ring itself at m/z 102.^[3] This can be confirmed using tandem MS (MS/MS) by isolating the parent ion (e.g., m/z 354.1) and fragmenting it.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

NMR provides the most detailed structural information, confirming the connectivity of atoms within the molecule. Both ^1H and ^{13}C NMR are essential for full characterization.

Principle of Analysis

NMR spectroscopy exploits the magnetic properties of atomic nuclei. The chemical shift (δ) of each nucleus provides information about its local electronic environment, while coupling constants (J) reveal connectivity to neighboring nuclei. This allows for a complete "map" of the molecule's carbon-hydrogen framework.

Protocol: ^1H and ^{13}C NMR

Objective: To verify the complete covalent structure of Fmoc-L-Homoserine lactone.

1. Sample Preparation:

- Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
- Causality: DMSO- d_6 is an excellent choice as it solubilizes the compound well and its residual solvent peak does not obscure key analyte signals. The amide N-H proton is also typically visible in DMSO- d_6 .

2. Instrumentation and Data Acquisition:

- Instrument: 400 MHz or higher NMR spectrometer.
- Experiments: Acquire standard ^1H , ^{13}C , and optionally 2D correlation spectra like COSY (^1H - ^1H) and HSQC (^1H - ^{13}C) for unambiguous assignments.

3. Data Interpretation: Expected Chemical Shifts

The following table provides approximate chemical shifts. Actual values may vary slightly based on concentration and instrument.

Group	¹ H Chemical Shift (δ , ppm)	¹³ C Chemical Shift (δ , ppm)	Key Features
Fmoc Aromatic	7.3 - 7.9 (8H, m)	120 - 144	Complex multiplet region characteristic of the fluorenyl group.
Fmoc CH, CH ₂	4.2 - 4.4 (3H, m)	~47 (CH), ~66 (CH ₂)	Signals for the C9-H and the methylene bridge to the carbamate.
Amide NH	~7.7 (1H, d)	-	A doublet that couples to the α -proton. May exchange with D ₂ O.
α -CH	~4.2 (1H, m)	~50	Multiplet due to coupling with NH and β -CH ₂ .
β -CH ₂	~2.0 - 2.2 (2H, m)	~28	Diastereotopic protons adjacent to the chiral center.
γ -CH ₂	~4.3 - 4.5 (2H, m)	~65	Methylene group within the lactone ring, adjacent to the oxygen.
Carbamate C=O	-	~156	The carbonyl of the Fmoc protecting group.
Lactone C=O	-	~175	The carbonyl of the homoserine lactone ring. [9]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR is a rapid and simple technique used to confirm the presence of key functional groups. It serves as a quick identity check.

Principle of Analysis

FT-IR measures the absorption of infrared radiation by the sample, which excites molecular vibrations (stretching, bending). Each functional group has characteristic absorption frequencies.

Protocol: FT-IR Analysis

1. Sample Preparation:

- Place a small amount of the solid powder directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

2. Data Acquisition and Interpretation:

- Acquire the spectrum from 4000 to 400 cm^{-1} .
- Expected Key Vibrational Bands:

Frequency (cm^{-1})	Vibration	Functional Group
~3300	N-H Stretch	Amide/Carbamate
~3100-3000	C-H Stretch	Aromatic (Fmoc)
~2950-2850	C-H Stretch	Aliphatic (Lactone ring)
~1780	C=O Stretch	γ -Lactone (5-membered ring) [9]
~1710	C=O Stretch	Carbamate (Fmoc)
~1530	N-H Bend	Amide II band

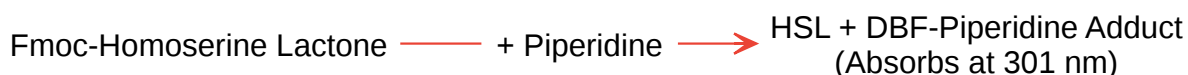
Expert Insight: The most diagnostic peak is the high-frequency carbonyl stretch of the strained γ -lactone ring around 1770-1790 cm^{-1} . [9] This, combined with the carbamate carbonyl peak, provides strong evidence for the intact structure.

Quantification by UV-Vis Spectroscopy via Fmoc Cleavage

For applications where precise concentration is needed, a quantitative assay based on the cleavage of the Fmoc group is highly reliable. This method is standard in SPPS for determining resin loading.^{[10][11]}

Principle of Quantification

The Fmoc group is quantitatively cleaved under basic conditions, typically using piperidine.^[12] ^[13] This reaction releases dibenzofulvene (DBF), which is trapped by piperidine to form a stable DBF-piperidine adduct. This adduct has a strong UV absorbance maximum around 301 nm, which can be measured to determine the original concentration of the Fmoc-protected molecule using the Beer-Lambert law ($A = \epsilon bc$).



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